

2-Chloropentan-3-one NMR mass spectrometry validation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 2-Chloropentan-3-one

CAS No.: 17042-21-6

Cat. No.: S784957

[Get Quote](#)

Chemical Identity and Synthesis

The table below summarizes the key identifiers and the published synthetic procedure for **2-Chloropentan-3-one**.

Property	Description
CAS Number	17042-21-6 [1]
Molecular Formula	C ₅ H ₉ ClO [1]
Molecular Weight	120.577 g/mol [1]
Common Name	2-Chloropentan-3-one [2] [1]
IUPAC Name	2-Chloropentan-3-one [2]

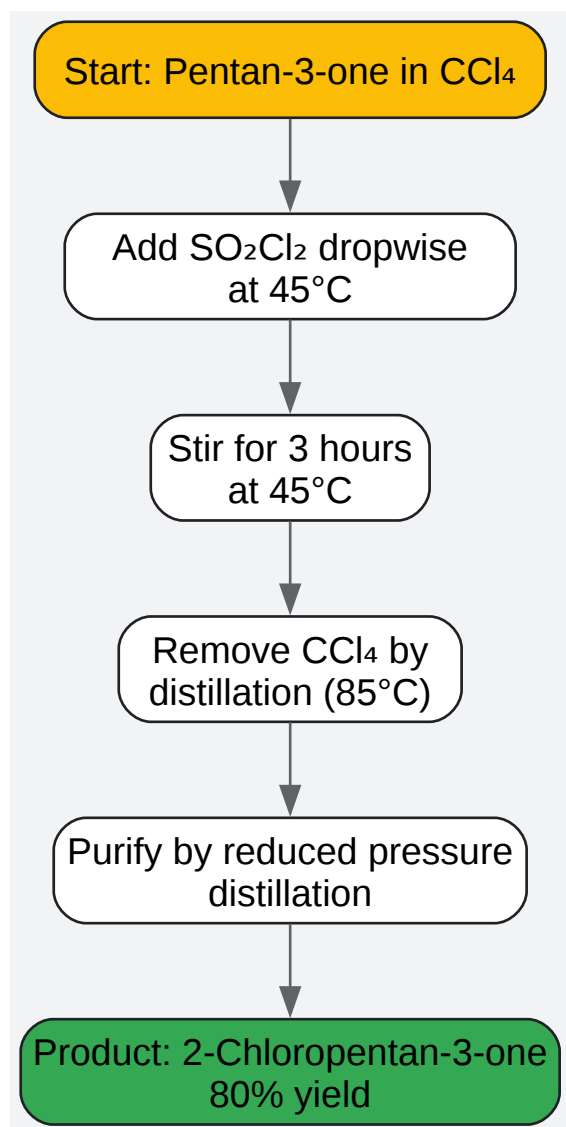
Detailed Synthetic Protocol [2] The synthesis is a two-step process, with the first step being the preparation of the target molecule.

- Procedure:** An 80 mmol (69.40 g) quantity of pentan-3-one is combined with 200 mL of carbon tetrachloride in a 500-mL round-bottomed flask and heated to 45°C. Then, 88 mmol of sulfuryl

chloride is added dropwise over 2 hours. The mixture is stirred for an additional 3 hours at 45°C.

- **Work-up and Purification:** The carbon tetrachloride solvent is removed by distillation at atmospheric pressure. The crude product is then purified by **distillation under reduced pressure**, collecting the fraction that boils between **80-102°C at 62 mmHg**. This yields **2-Chloropentan-3-one** as a pale yellow liquid with an **80% yield**.
- **Handling Notes:** The product should be **stored in a refrigerator**, and the spectral data is described in a separate literature reference (Wyman and Kaufman).

The following diagram illustrates the experimental setup and workflow for this synthesis:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - 2 - Chloropentan - 3 | CAS#:17042-21-6 | Chemsrce one [chemsrc.com]

2. Organic Syntheses Procedure [orgsyn.org]

To cite this document: Smolecule. [2-Chloropentan-3-one NMR mass spectrometry validation].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b784957#2-chloropentan-3-one-nmr-mass-spectrometry-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com